

Application Notes and Protocols for Western Blot Analysis of P529 Effects

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Compound of Interest

Compound Name: Palomid 529

Cat. No.: B1683854

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Introduction

P529, also known as **Palomid 529** or RES-529, is a small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway.^{[1][2]} This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a hallmark of many cancers.^[3] P529 uniquely functions as a dual TORC1 and TORC2 inhibitor, effectively blocking both major complexes of the mTOR kinase.^[1] This dual inhibition leads to a comprehensive shutdown of mTOR signaling, including the suppression of the phosphorylation of key downstream effectors such as Akt at serine 473 (S473) and the ribosomal protein S6.^[4] Western blot analysis is an indispensable technique for elucidating the mechanism of action of P529 and quantifying its effects on target proteins within this critical signaling cascade.

These application notes provide a summary of the effects of P529 on the PI3K/Akt/mTOR pathway and detailed protocols for performing western blot analysis to assess its efficacy.

Data Presentation

The following tables summarize the quantitative effects of P529 on cell growth and protein phosphorylation as determined by various in vitro studies.

Table 1: Inhibitory Concentration (IC₅₀) of P529 on Cancer Cell Line Growth

| Cell Line | Cancer Type | IC50 (μM) | Reference |
|-------------------------------|-------------------------|-----------|---------------------|
| Central Nervous System Cancer | Glioblastoma | 5 - 15 | [1] |
| Prostate Cancer | Prostate Adenocarcinoma | 5 - 30 | [1] |

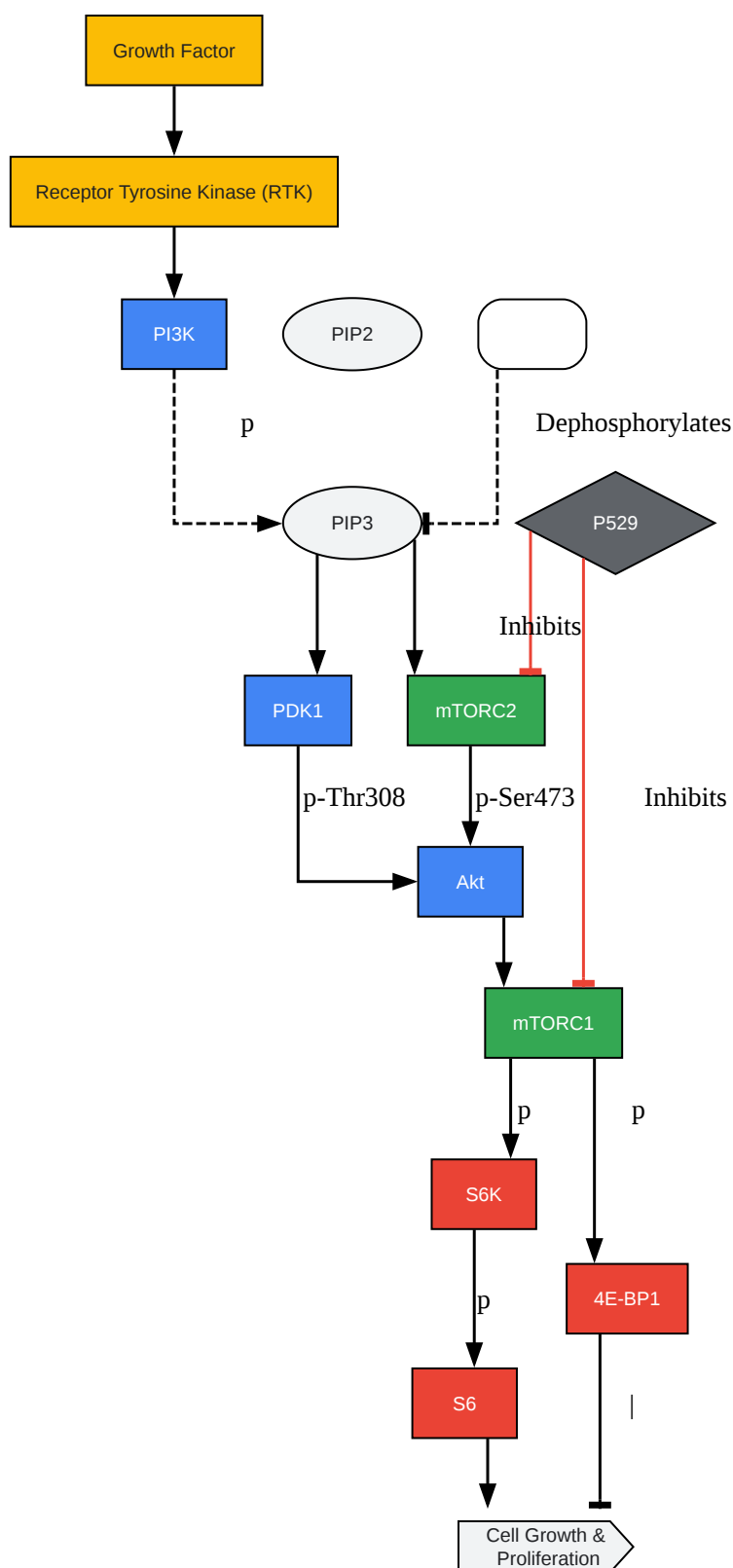
Table 2: Observed Inhibition of Protein Phosphorylation by P529

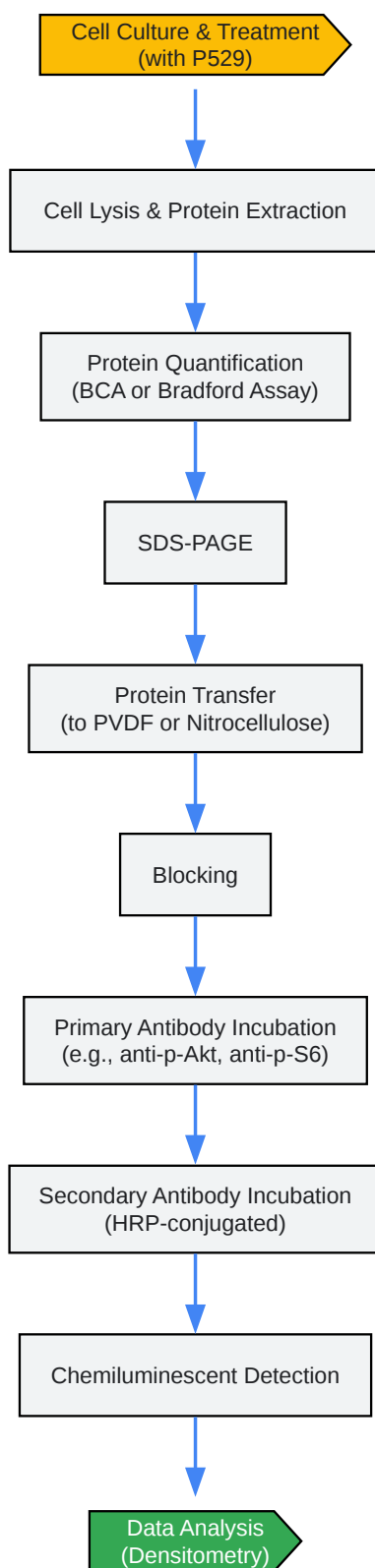
| Target Protein | Phosphorylation Site | Cell Line | P529 Concentration | Observed Effect | Reference |
|----------------------|----------------------|---------------------------|--------------------|---------------------------|---|
| Akt | Ser473 | Various Cancer Cell Lines | 5 - 15 μM | Decreased Phosphorylation | [1] [2] |
| S6 Ribosomal Protein | - | Various Cancer Cell Lines | 5 - 15 μM | Decreased Phosphorylation | [1] [2] |
| 4E-BP1 | - | Various Cancer Cell Lines | 5 - 15 μM | Decreased Phosphorylation | [1] [2] |

Note: The specific extent of inhibition (e.g., percentage or fold change) can vary depending on the cell line, experimental conditions, and P529 concentration. Researchers are encouraged to perform dose-response experiments to determine the optimal concentration for their specific model.

Signaling Pathway and Experimental Workflow

To visualize the mechanism of P529 and the experimental process, refer to the following diagrams.





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References

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